

Comprehensive Disposal Guide: 2-(4-Methoxyphenoxy)ethanethioamide[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Methoxyphenoxy)ethanethioamide
CAS No.: 35370-92-4
Cat. No.: B1597066

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Executive Summary & Core Directive

Effective immediately: All personnel handling **2-(4-Methoxyphenoxy)ethanethioamide** must treat the compound as a high-risk organic sulfur generator.[1][2][3] While often categorized generically as an irritant, the thioamide functional group presents a latent hazard: the generation of Hydrogen Sulfide (H₂S) gas upon contact with acids or strong reducing agents.

The Golden Rule of Disposal:

“

NEVER commingle thioamide waste with acidic waste streams (e.g., waste HCl, H₂SO₄) or oxidizers. Segregation is the primary control against toxic gas evolution.

Chemical Profile & Hazard Identification

To ensure precise handling, verify the compound identity against the physical properties listed below.

Table 1: Physicochemical Identification

Property	Specification	Operational Note
Chemical Name	2-(4-Methoxyphenoxy)ethanethioamide	Primary identifier
CAS Number	35370-92-4	Verify on container label
Molecular Formula	C ₉ H ₁₁ NO ₂ S	High sulfur content (~16%)
Molecular Weight	197.25 g/mol	N/A
Physical State	Solid (Crystalline powder)	Dust inhalation hazard
Melting Point	113°C (approx.) ^{[1][2][3][4][5][6]}	Stable at room temp
Flash Point	~166°C	Combustible; releases SO _x /NO _x
Solubility	Low in water; Soluble in DMSO, MeOH	Use organic solvent waste streams

Critical Hazard Mechanism: Thioamide Hydrolysis

The primary disposal risk stems from the hydrolysis of the thioamide bond. In the presence of moisture and low pH (acidic), the following equilibrium shifts dangerously to the right:

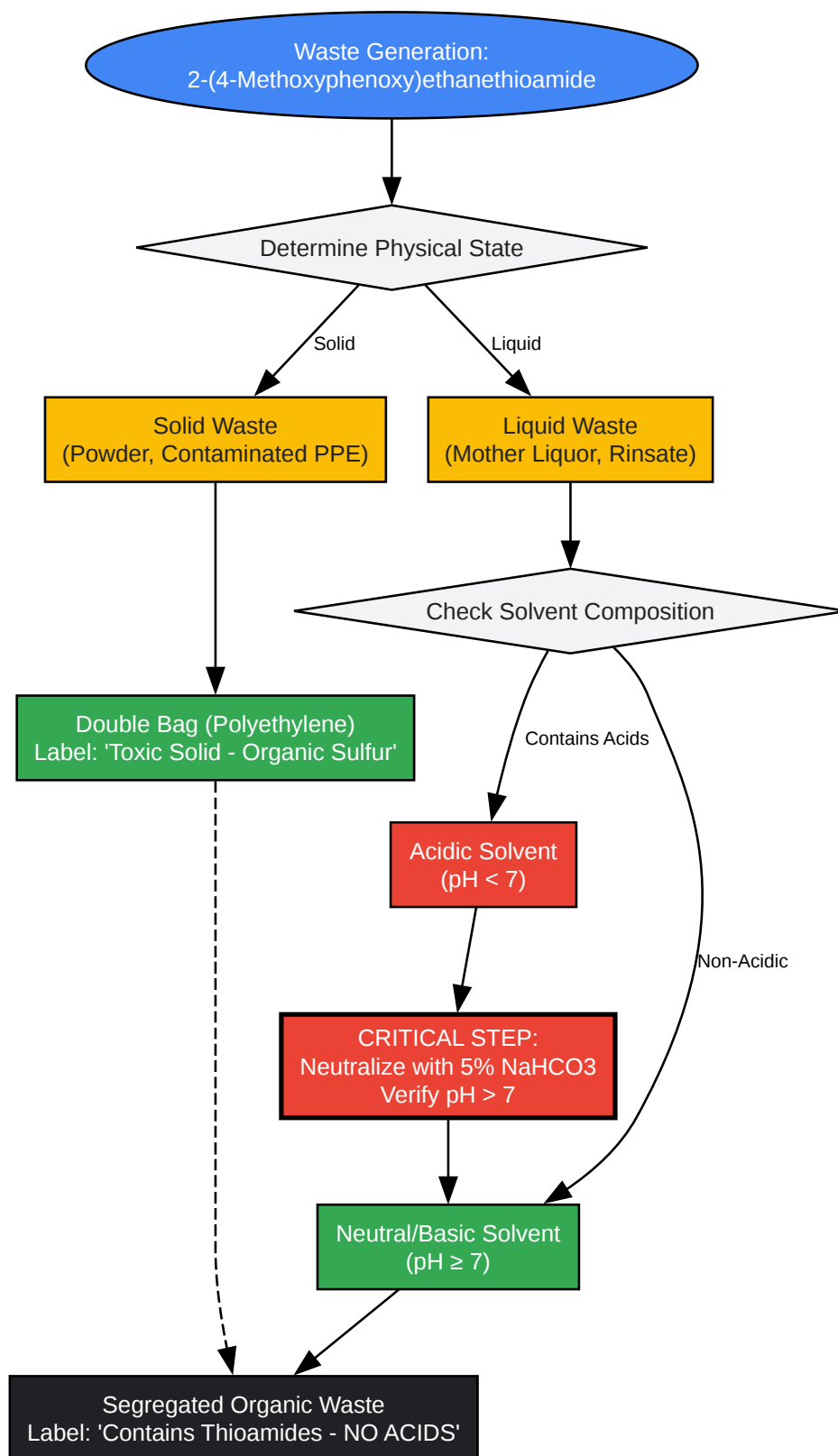
^{[1][2][3]}

Safety Implication: A standard "organic waste" carboy containing trace acids (e.g., TFA from HPLC runs) can become a lethal gas generator if this compound is added.

Waste Stream Management & Segregation

Effective disposal requires strict segregation logic. The following workflow dictates the decision process for solid and liquid residues.

Figure 1: Waste Segregation Logic Flow



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Caption: Operational decision tree for segregating thioamide waste to prevent accidental H₂S generation.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Spills)

Applicability: Expired pure substance, weighing paper, contaminated gloves, and spill cleanup materials.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.^{[1][2]} Do not use metal containers due to potential sulfur corrosion.
- Packaging:
 - Place the solid waste into a clear polyethylene bag.
 - Seal the bag with tape or a zip tie.
 - Place the sealed bag into the HDPE jar.
- Labeling:
 - Apply a hazardous waste label.^[7]
 - MANDATORY TEXT: "Solid Waste: **2-(4-Methoxyphenoxy)ethanethioamide**. TOXIC. ORGANIC SULFUR.^{[8][9]} DO NOT MIX WITH ACIDS."
- Storage: Store in a cool, dry chemical waste cabinet, segregated from oxidizers (e.g., nitric acid) and strong acids.

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, HPLC effluent, or cleaning rinsates.

- pH Verification:
 - Before adding to any waste container, test the pH of the solution using a dipstick.

- If pH < 7: Slowly add Saturated Sodium Bicarbonate (NaHCO_3) solution with stirring until effervescence ceases and pH is neutral (7–8).
- Segregation:
 - Designate a specific carboy for "Non-Halogenated Organics + Sulfur".
 - Prohibited Mixes: Do not pour into "General Acid Waste" or "Chromic Acid" containers.
- Quenching (Optional for High Concentrations):
 - If disposing of high concentrations (>100mM), treat with dilute aqueous bleach (Sodium Hypochlorite) in a fume hood to oxidize the thioamide to a sulfonate/sulfate (safer), then adjust pH to neutral before disposal. Note: This reaction is exothermic; proceed slowly.

Emergency Procedures

Accidental Spill[2]

- Evacuate: If the spill is large (>10g) or dust is airborne, clear the immediate area.
- PPE: Wear N95/P100 respirator, nitrile gloves (double gloved), and safety goggles.
- Neutralization: Cover the spill with Soda Ash or Sodium Bicarbonate to ensure no local acidic environment exists.
- Cleanup: Sweep up carefully to avoid dust generation. Place in the Double Bag system (Protocol A).
- Decontamination: Wash the surface with a 10% bleach solution followed by water.

Fire Fighting

- Hazards: Combustion releases Sulfur Oxides (SO_x) and Nitrogen Oxides (NO_x).
- Media: Dry chemical, CO_2 , or water spray.[9]
- Warning: Firefighters must wear self-contained breathing apparatus (SCBA) due to toxic smoke.[1]

Regulatory Compliance (RCRA & EPA)

While **2-(4-Methoxyphenoxy)ethanethioamide** is not explicitly "P-listed" or "U-listed" by specific CAS in 40 CFR 261.33, it must be classified by characteristic and process knowledge:

- Waste Code Assignment:
 - If the waste shows toxicity characteristics: D001 (Ignitable, if in solvent), D003 (Reactive, potential sulfide generation).
 - Recommended N.O.S. Code: Use the generic code for toxic organic solids/liquids if specific testing is unavailable.
- Department of Transportation (DOT):
 - Shipping Name: Toxic solids, organic, n.o.s. (**2-(4-Methoxyphenoxy)ethanethioamide**).
 - Class: 6.1.
 - Packing Group: III (Assumed based on analog toxicity).

References

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